

best practices for storing and handling ACT-335827

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Compound of Interest

Compound Name: ACT-335827

Cat. No.: B605164

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Technical Support Center: ACT-335827

This technical support center provides researchers, scientists, and drug development professionals with best practices for the storage, handling, and use of **ACT-335827**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **ACT-335827**?

A: Solid **ACT-335827** should be stored at -20°C.[1] For stock solutions, storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for up to 1 month.[2]

Q2: What are the appropriate solvents for dissolving **ACT-335827**?

A: **ACT-335827** is soluble in both DMSO and ethanol, with a maximum concentration of 100 mM.

Q3: How should I prepare stock solutions of **ACT-335827**?

A: To prepare stock solutions, dissolve **ACT-335827** in either DMSO or ethanol to a desired concentration, not exceeding 100 mM. It is crucial to use the batch-specific molecular weight provided on the product's certificate of analysis for accurate concentration calculations.

Q4: Is **ACT-335827** light sensitive?

A: The provided search results do not contain specific information regarding the light sensitivity of **ACT-335827**. As a general laboratory best practice, it is advisable to protect all research compounds from prolonged exposure to light.

Q5: What is the long-term stability of **ACT-335827**?

A: For long-term stability, stock solutions should be stored at -80°C for a period of up to 6 months.^[2] When stored at -20°C, the stock solution is stable for up to 1 month.^[2] The solid compound is to be stored at -20°C, but a specific shelf-life is not detailed in the provided information.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	- Concentration exceeds solubility limit.- Improper storage temperature.	- Ensure the concentration does not exceed 100 mM in DMSO or ethanol.- Gently warm the solution and vortex to redissolve. If precipitation persists, consider preparing a fresh, lower concentration stock solution.- Store stock solutions at the recommended temperatures (-80°C for long-term, -20°C for short-term).[2]
Inconsistent experimental results	- Degradation of the compound.- Inaccurate concentration of the stock solution.	- Prepare fresh stock solutions, especially if the current stock is approaching the end of its recommended storage period (6 months at -80°C or 1 month at -20°C).[2]- Recalculate the concentration using the batch-specific molecular weight from the certificate of analysis.- Ensure consistent experimental conditions.
Difficulty dissolving the compound	- Incorrect solvent.- Insufficient mixing.	- Use either DMSO or ethanol as the solvent.- Vortex or sonicate the solution to aid dissolution.

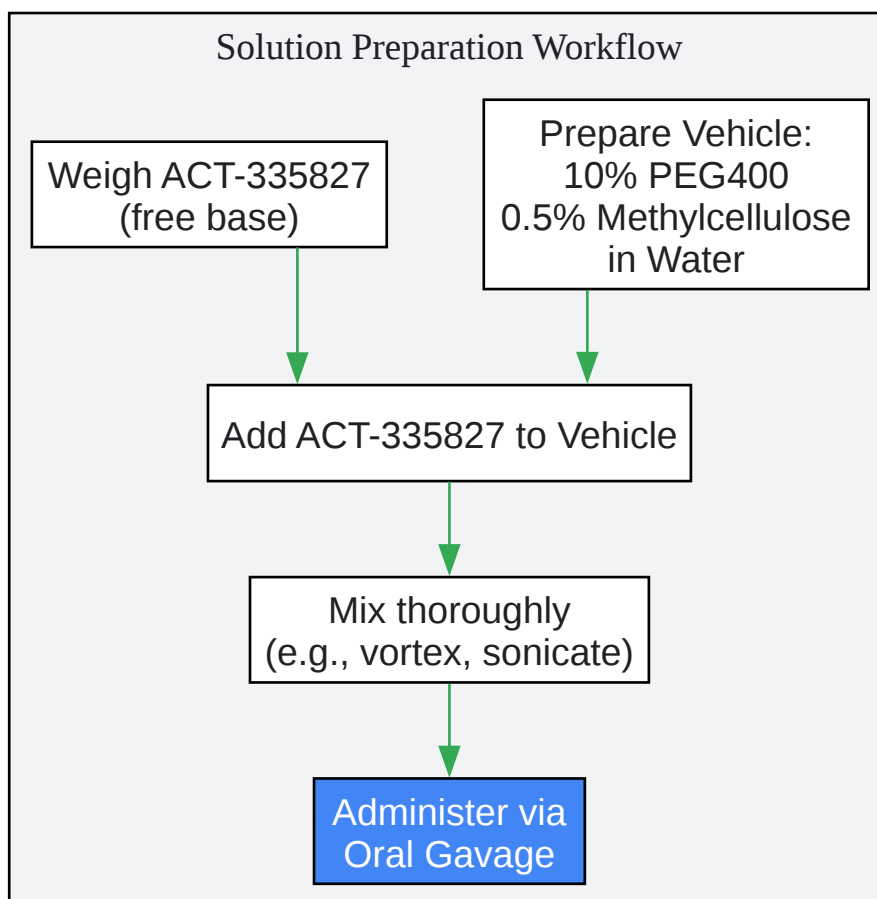
Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	518.64 g/mol (Note: Varies by batch)	
Formula	C ₃₁ H ₃₈ N ₂ O ₅	
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	
Solubility in Ethanol	Up to 100 mM	
Solid Storage Temperature	-20°C	[1]
Stock Solution Storage (-20°C)	Up to 1 month	[2]
Stock Solution Storage (-80°C)	Up to 6 months	[2]
OX ₁ Receptor Binding Affinity (Kb)	41 nM	
OX ₂ Receptor Binding Affinity (Kb)	560 nM	
OX ₁ Receptor IC ₅₀	6 nM and 120 nM (in CHO cells)	[1][2]
OX ₂ Receptor IC ₅₀	417 nM and 2300 nM (in CHO cells)	[1][2]

Experimental Protocols & Visualizations

In Vivo Solution Preparation for Oral Gavage

For animal studies requiring oral administration, **ACT-335827** has been prepared in a vehicle of 10% polyethylene glycol 400 and 0.5% methylcellulose in water.[3]

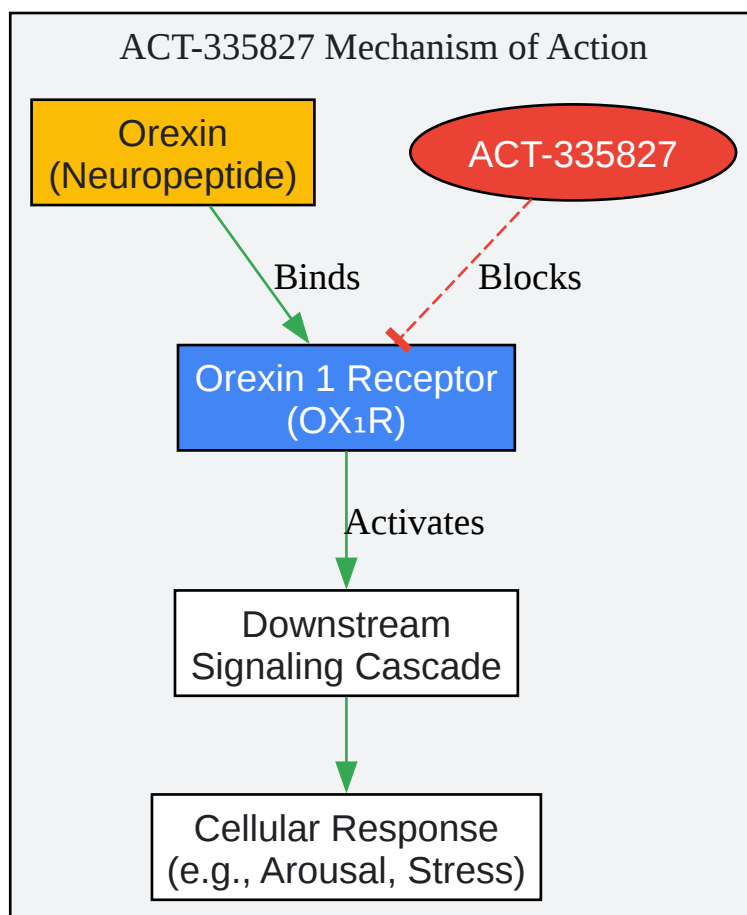


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Caption: Workflow for preparing **ACT-335827** for in vivo oral administration.

Signaling Pathway of ACT-335827

ACT-335827 is a selective antagonist of the Orexin 1 Receptor (OX₁R).[4][5] Orexin neuropeptides (Orexin-A and Orexin-B) are the endogenous ligands for OX₁R and the Orexin 2 Receptor (OX₂R).[4] By selectively blocking OX₁R, **ACT-335827** inhibits the downstream signaling cascade initiated by orexin binding to this receptor, which has been linked to processes like arousal and stress.[4][6]



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